

2-n-Heptyl-4-quinolinol CAS number

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Compound of Interest

Compound Name: 2-n-Heptyl-4-quinolinol

Cat. No.: B15560890

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An In-depth Technical Guide to **2-n-Heptyl-4-quinolinol** and its N-oxide Derivative

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-n-Heptyl-4-quinolinol, and its corresponding N-oxide, are key signaling molecules primarily produced by the bacterium *Pseudomonas aeruginosa*. These compounds, belonging to the class of 4-hydroxy-2-alkylquinolines (HAQs), are crucial for bacterial communication, a process known as quorum sensing. 2-Heptyl-4-quinolone (HHQ), a precursor to the *Pseudomonas* quinolone signal (PQS), and 2-heptyl-4-hydroxyquinoline N-oxide (HQNO) play significant roles in regulating virulence, biofilm formation, and mediating interactions with other microorganisms. [1][2][3] HQNO, in particular, is a potent inhibitor of the mitochondrial respiratory chain, contributing to the competitive advantage of *P. aeruginosa* in mixed microbial communities.[4] [5] This guide provides a comprehensive overview of the chemical properties, biological activities, underlying signaling pathways, and key experimental protocols related to these important biomolecules.

Chemical Identification and Physicochemical Properties

2-n-Heptyl-4-quinolinol exists in tautomeric equilibrium with 2-heptyl-4(1H)-quinolone. Both this form and its N-oxide derivative are of significant biological interest. The key identifiers and physicochemical properties are summarized below.

Property	2-heptyl-4(1H)-quinolone	2-heptyl-4-hydroxyquinoline N-oxide (HQNO)
CAS Number	2503-80-2	341-88-8
Molecular Formula	C ₁₆ H ₂₁ NO	C ₁₆ H ₂₁ NO ₂
Molecular Weight	243.34 g/mol	259.34 g/mol
IUPAC Name	2-heptyl-1H-quinolin-4-one	2-heptyl-1-hydroxyquinolin-4-one
Synonyms	2-heptyl-4-hydroxyquinoline; HHQ	N-oxo-2-heptyl-4-Hydroxyquinoline; Pyo II
Appearance	Solid	White to off-white crystalline solid
Solubility	-	DMF: 0.5 mg/ml; DMSO: 1 mg/ml; Ethanol: 3 mg/ml
XLogP3	4.9	-
Hydrogen Bond Donor Count	1	1
Hydrogen Bond Acceptor Count	2	2
Rotatable Bond Count	6	6

Biological Activity and Mechanism of Action

Both HHQ and HQNO exhibit a range of biological activities, primarily centered around bacterial quorum sensing and interspecies competition.

Quorum Sensing Regulation

HHQ is a precursor to 2-heptyl-3-hydroxy-4-quinolone (PQS), a key signaling molecule in the *P. aeruginosa* quorum sensing cascade. HHQ and PQS bind to the transcriptional regulator PqsR (also known as MvfR), leading to the autoinduction of the pqsABCDE operon, which is responsible for their biosynthesis. This signaling system controls the expression of numerous virulence factors.

Inhibition of Cellular Respiration

HQNO is a well-established inhibitor of the electron transport chain. It binds to the mitochondrial cytochrome b protein, a component of Complex III, thereby blocking cellular respiration. This inhibitory action is not limited to prokaryotes; HQNO also affects eukaryotic mitochondrial function. This mechanism is a key factor in the ability of *P. aeruginosa* to outcompete other bacteria, such as *Staphylococcus aureus*, in infection sites.

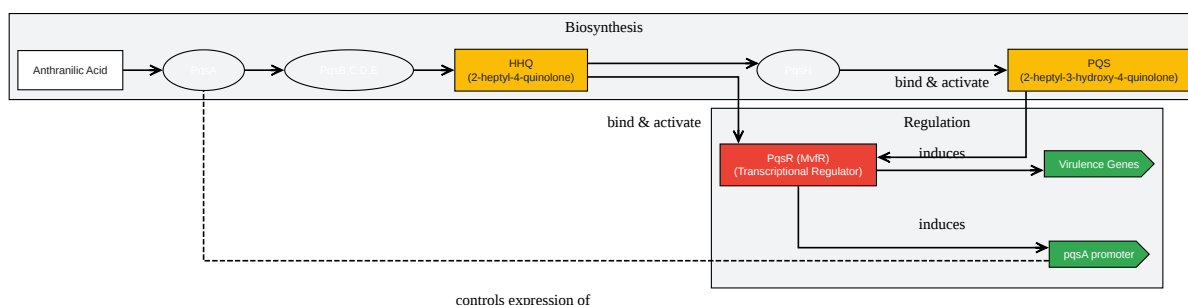
Antimicrobial and Other Activities

The biological activities of 2-heptyl-4-quinolone and its derivatives have been quantified in various studies.

Compound	Activity	Organism/System	Measurement	Value
2-heptyl-4-quinolone (H7)	Antitrypanosomal	Trypanosoma cruzi	IC ₅₀	100.9 µg/mL
2-heptyl-4-quinolone (H7)	Antibacterial	Vibrio harveyi	MIC	450 µg/mL
2-heptyl-4-quinolone (H7)	Antibacterial	Helicobacter pylori	MIC	0.1–0.5 mg/mL
2-n-Heptyl-4-hydroxyquinoline-N-oxide (N7)	5-lipoxygenase inhibition	-	IC ₅₀	1.5 x 10 ⁻⁷ M
2-n-Heptyl-4-hydroxyquinoline-N-oxide (N7)	Antibacterial	Helicobacter pylori	MIC	0.1–0.5 mg/mL
HQNO	NADH oxidase inhibition	Vibrio alginolyticus	-	90% inhibition at 40 µM

Signaling Pathways

The Pseudomonas quinolone signal (PQS) system is a central regulatory network in P. aeruginosa. The pathway illustrating the biosynthesis and regulatory function of HHQ and PQS is depicted below.



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PQS quorum sensing pathway in *P. aeruginosa*.

Experimental Protocols

Synthesis of 2-Heptyl-4-hydroxyquinoline N-oxide (HQNO)

A common method for the synthesis of 2-alkyl-4-quinolone N-oxides involves the controlled partial hydrogenation of 2-nitrobenzoyl enamines.

Materials:

- Starting enamine (e.g., (E)-3-((2-nitrophenyl)amino)dec-3-en-2-one)
- Isopropanol (IPA)
- Dimethyl sulfoxide (DMSO)
- n-Butylamine

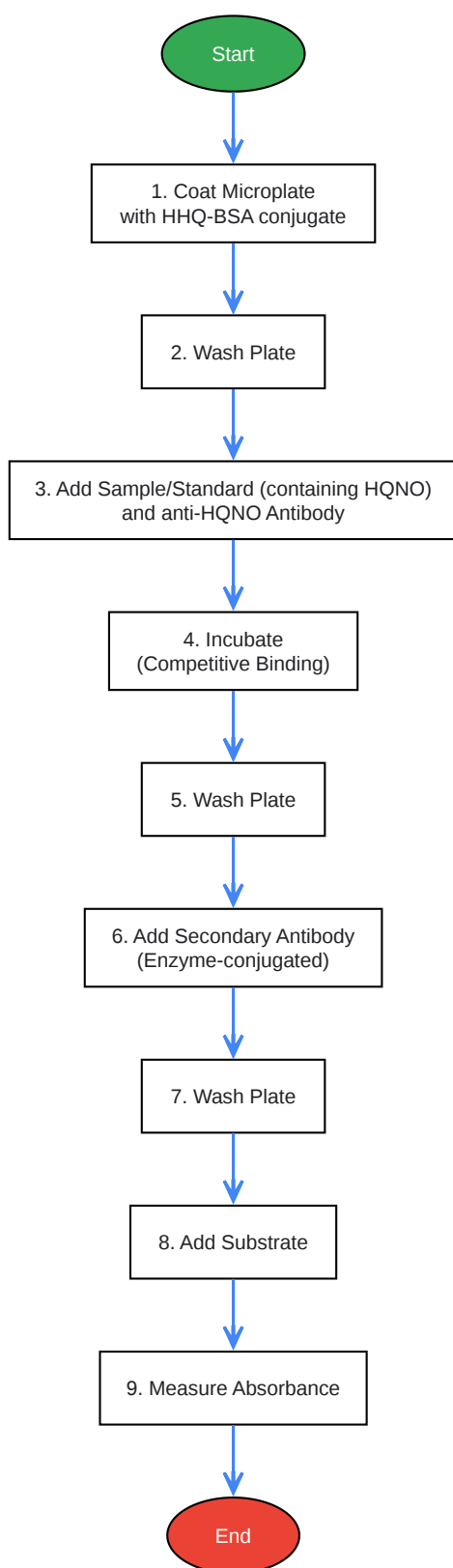
- 5 wt% Platinum on Alumina (Pt/Al₂O₃)
- Hydrogen (H₂) gas
- Celite

Procedure:

- Dissolve the starting enamine (0.5 mmol) in isopropanol (2 mL).
- Add DMSO (0.012 mL), n-butylamine (0.050 mL), and 5 wt% Pt/Al₂O₃ (10 mg) to the solution.
- Evacuate the air from the reaction vessel and replace it with H₂ gas, maintaining the H₂ atmosphere with a balloon.
- Stir the reaction mixture magnetically at 25°C for 24 hours.
- Filter the catalyst off through a pad of celite on a sintered glass funnel, rinsing thoroughly with IPA.
- Evaporate the solvent from the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (using a hexane-ethyl acetate gradient) to yield the pure 2-heptyl-4-hydroxyquinoline N-oxide.

Enzyme-Linked Immunosorbent Assay (ELISA) for HQNO Detection

An immunochemical approach can be used for the sensitive detection of HQNO in biological samples. The following is a generalized workflow for a competitive ELISA.



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Workflow for a competitive ELISA to detect HQNO.

Methodology Outline:

- **Coating:** Microtiter plates are coated with an HHQ-protein conjugate (e.g., HHQ-BSA).
- **Competition:** A mixture of the sample (or standard HQNO solution) and a specific anti-HQNO antibody is added to the wells. The free HQNO in the sample competes with the coated HHQ for binding to the antibody.
- **Secondary Antibody:** After incubation and washing, a secondary antibody conjugated to an enzyme (like HRP) is added, which binds to the primary antibody captured on the plate.
- **Detection:** A chromogenic substrate is added, and the resulting color development is measured. The signal is inversely proportional to the concentration of HQNO in the sample.

Conclusion

2-n-Heptyl-4-quinolinol (HHQ) and its N-oxide (HQNO) are multifaceted molecules with profound implications for bacterial pathogenesis and interspecies interactions. Their role in quorum sensing makes them attractive targets for novel anti-virulence therapies. Furthermore, the specific inhibitory action of HQNO on cellular respiration provides a valuable tool for studying microbial physiology and competition. The information and protocols presented in this guide offer a foundational resource for researchers and professionals engaged in the study and therapeutic targeting of these significant bacterial metabolites.

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